

physical properties of 2-methylbutanoyl chloride (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butanoyl chloride, 2-methyl-

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Technical Guide: Physical Properties of 2-Methylbutanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of 2-methylbutanoyl chloride, a significant reagent and building block in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals. This document presents its boiling point and density, outlines the experimental protocols for their determination, and illustrates its primary synthesis route.

Core Physical Properties

2-Methylbutanoyl chloride is a colorless to light yellow liquid with a pungent odor. It is highly reactive, especially towards nucleophiles, and is sensitive to moisture. The key physical constants of boiling point and density are crucial for its handling, purification, and use in chemical reactions.

Data Presentation

The physical properties of 2-methylbutanoyl chloride are summarized in the table below. The data represents typical values found in chemical literature and supplier specifications.

Physical Property	Value	Notes
Boiling Point	116-121 °C	At atmospheric pressure (760 mmHg).
Density	0.972 - 0.99 g/mL	At 25 °C.

Experimental Protocols

The determination of the physical properties of a chemical compound like 2-methylbutanoyl chloride requires precise and standardized experimental procedures. Below are detailed methodologies for ascertaining its boiling point and density.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For 2-methylbutanoyl chloride, this can be determined by distillation or the micro-boiling point method.

Distillation Method:

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- **Sample Preparation:** A sample of 2-methylbutanoyl chloride (a few milliliters) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and enters the condenser.
- **Temperature Reading:** The temperature is recorded when the vapor is condensing on the thermometer bulb and a steady temperature is observed. This steady temperature is the boiling point of the liquid.^{[1][2]}

Micro-Boiling Point Method (Thiele Tube):

- **Sample Preparation:** A small amount of 2-methylbutanoyl chloride is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed in the liquid.
- **Apparatus Setup:** The tube containing the sample and capillary tube is attached to a thermometer and placed in a Thiele tube filled with a heating oil.
- **Heating:** The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and escape as a stream of bubbles.
- **Observation:** The heating is stopped, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid is drawn into the capillary tube.^{[3][4]}

Determination of Density

Density is the mass per unit volume of a substance. For a liquid like 2-methylbutanoyl chloride, it is typically determined using a pycnometer or by direct mass and volume measurements.

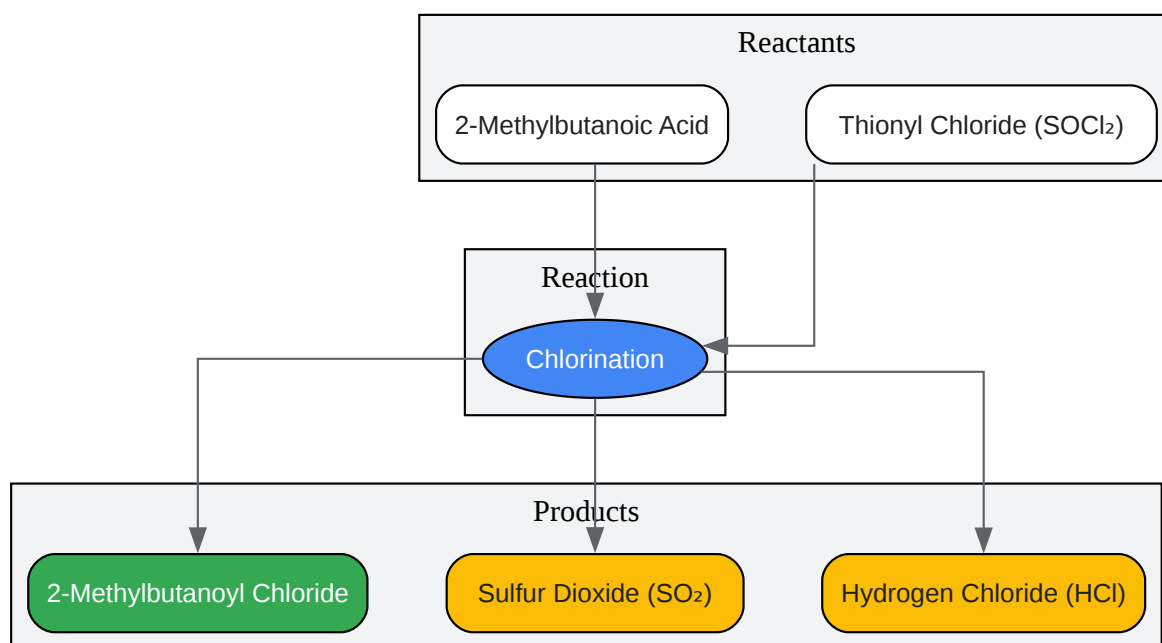
Using a Graduated Cylinder and Balance:

- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- **Volume Measurement:** A known volume of 2-methylbutanoyl chloride is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** The mass of the graduated cylinder containing the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its volume.^{[5][6]}

Synthesis of 2-Methylbutanoyl Chloride

2-Methylbutanoyl chloride is commonly synthesized from 2-methylbutanoic acid. A prevalent method involves the use of thionyl chloride (SOCl_2) as the chlorinating agent. This reaction is efficient and produces gaseous byproducts (sulfur dioxide and hydrogen chloride), which simplifies the purification of the desired acyl chloride.^{[7][8][9]}

The logical workflow for this synthesis is depicted in the following diagram:



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Caption: Synthesis of 2-methylbutanoyl chloride from 2-methylbutanoic acid.

This guide provides essential physical data and procedural information for professionals working with 2-methylbutanoyl chloride. Adherence to appropriate laboratory safety protocols is paramount when handling this reactive compound.

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- To cite this document: BenchChem. [physical properties of 2-methylbutanoyl chloride (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046096#physical-properties-of-2-methylbutanoyl-chloride-boiling-point-density]

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